

Ivacaftor Solubility: A Technical Support Guide for Researchers

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Compound of Interest

Compound Name: *Ivacaftor*

Cat. No.: *B1684365*

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For researchers and drug development professionals, achieving accurate and consistent solubility of **Ivacaftor** is critical for reliable experimental outcomes. This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered when dissolving **Ivacaftor** in DMSO and other organic solvents.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **Ivacaftor** in common organic solvents?

A1: **Ivacaftor** exhibits high solubility in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), with moderate to low solubility in other organic solvents. Its aqueous solubility is extremely low. The table below summarizes the solubility data from various sources.

Solvent	Solubility	Concentration (mM)	Source
DMSO	~25 mg/mL	~63.7 mM	[1]
DMSO	252 mg/mL	642.05 mM	[2]
DMSO	78 mg/mL	198.7 mM	[3]
Anhydrous DMSO	~0.77 M	770 mM	[4][5]
DMF	~25 mg/mL	~63.7 mM	
Ethanol	~0.1 mg/mL	~0.25 mM	
Ethanol	~3.1 mM	3.1 mM	
Ethanol	< 1 mg/mL	< 2.55 mM	
Ethanol	4.50 mg/mL	11.46 mM	
Methanol	1.98 mg/mL	5.04 mM	
Acetonitrile	1.78 mg/mL	4.54 mM	
Acetone	27.87 mg/mL	71.01 mM	
Tetrahydrofuran	26.55 mg/mL	67.64 mM	
Methyl ethyl ketone	44.71 mg/mL	113.91 mM	
1-Octanol	~3.9 mM	3.9 mM	
Water	< 0.001 mg/mL (practically insoluble)	< 0.0025 mM	
Aqueous Saline (pH 7.1)	~62 nM	0.000062 mM	

Q2: My **Ivacaftor** is not dissolving completely in DMSO, what should I do?

A2: If you are experiencing difficulty dissolving **Ivacaftor** in DMSO, consider the following troubleshooting steps:

- **Sonication:** Sonication is frequently recommended to aid in the dissolution of **Ivacaftor** in DMSO.
- **Warming:** Gentle warming can assist in dissolving the compound. However, be cautious about the temperature to avoid degradation.
- **Solvent Quality:** Ensure you are using high-purity, anhydrous (dry) DMSO. Hygroscopic DMSO can significantly impact the solubility of the product.
- **Purge with Inert Gas:** For preparing stock solutions, it is suggested to purge the solvent with an inert gas.

Q3: How should I prepare a stock solution of **Ivacaftor** in DMSO?

A3: To prepare a stock solution, weigh the desired amount of **Ivacaftor** crystalline solid and add the appropriate volume of high-purity DMSO. Sonication is recommended to ensure complete dissolution. For long-term storage, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Q4: What is the stability of **Ivacaftor** in DMSO solution?

A4: **Ivacaftor** stock solutions in DMSO can be stored at -20°C for at least one month or at -80°C for up to six months. It is recommended to avoid repeated freezing and thawing of the stock solution.

Q5: I observed precipitation when diluting my **Ivacaftor**-DMSO stock solution in aqueous media. How can I prevent this?

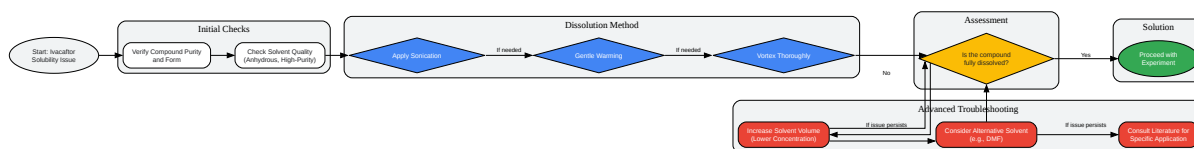
A5: **Ivacaftor** is poorly soluble in aqueous solutions, and precipitation upon dilution of a DMSO stock is a common issue. To mitigate this:

- **Stepwise Dilution:** Perform dilutions in a stepwise manner to avoid a rapid change in solvent composition.
- **Final DMSO Concentration:** Keep the final concentration of DMSO in your cell culture medium or aqueous buffer as low as possible, typically below 0.5%, to avoid solvent-induced toxicity and precipitation.

- **Use of Co-solvents:** For in vivo studies, formulations often include co-solvents like PEG300 and Tween 80 to improve solubility and prevent precipitation. A common formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.

Troubleshooting Guide: Ivacaftor Solubility Issues

This guide provides a systematic approach to resolving common problems encountered during the dissolution of **Ivacaftor**.



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Caption: Troubleshooting workflow for **Ivacaftor** dissolution.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **Ivacaftor** in DMSO

Materials:

- **Ivacaftor** (crystalline solid, MW: 392.49 g/mol)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes

- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Sonicator bath

Procedure:

- Weighing **Ivacaftor**:
 - On a calibrated analytical balance, carefully weigh out 3.925 mg of **Ivacaftor** powder.
 - Transfer the weighed powder into a sterile microcentrifuge tube.
- Adding Solvent:
 - Using a calibrated micropipette, add 1 mL of anhydrous, high-purity DMSO to the microcentrifuge tube containing the **Ivacaftor** powder.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - Place the tube in a sonicator bath and sonicate for 10-15 minutes, or until the solid is completely dissolved. A clear solution should be obtained.
 - Visually inspect the solution against a light source to ensure no particulate matter is present.
- Storage:
 - For immediate use, the solution can be kept at room temperature, protected from light.
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C. This will minimize freeze-thaw cycles.

Protocol for Diluting **Ivacaftor**-DMSO Stock in Aqueous Media for Cell Culture

Objective: To prepare a working solution of **Ivacaftor** in cell culture medium with a final DMSO concentration of $\leq 0.1\%$.

Materials:

- 10 mM **Ivacaftor** stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Intermediate Dilution (Optional but Recommended):
 - To avoid precipitation, it is often beneficial to perform an intermediate dilution.
 - For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 by adding 10 μL of the stock to 90 μL of sterile culture medium. Mix gently by pipetting.
- Final Dilution:
 - Determine the final desired concentration of **Ivacaftor** for your experiment.
 - Calculate the volume of the stock or intermediate solution needed. For example, to prepare 1 mL of a 10 μM working solution from a 10 mM stock, you would perform a 1:1000 dilution.
 - Add 1 μL of the 10 mM stock solution to 999 μL of pre-warmed cell culture medium.
 - Mix immediately but gently by inverting the tube or by slow pipetting to ensure homogeneity and prevent precipitation.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the drug. For a 1:1000 dilution, this would be 1 μL of DMSO in 999 μL of medium.

Note: The final DMSO concentration should be kept consistent across all experimental conditions, including the vehicle control, to account for any solvent effects.

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